

Personal protective equipment for handling 1-Bromoeicosane

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1-Bromoeicosane

Cat. No.: B1265406

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Essential Safety and Handling Guide for 1-Bromoeicosane

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate, essential safety protocols and logistical plans for handling **1-Bromoeicosane**. Adherence to these procedures is critical for ensuring laboratory safety and proper environmental stewardship.

I. Quantitative Data Summary

For quick reference, the key physical, chemical, and safety data for **1-Bromoeicosane** are summarized in the table below.

Property	Value
Chemical Formula	C ₂₀ H ₄₁ Br
Molecular Weight	361.44 g/mol [1][2]
Appearance	White to off-white solid/powder[3]
Melting Point	36-39 °C (lit.)[1][4]
Boiling Point	386 °C (estimate)[4]
Flash Point	113 °C (235.4 °F) - closed cup[1]
Vapor Pressure	<1 mmHg (at 20 °C)[1]
Vapor Density	12.5 (vs air)[1]
Storage Temperature	Room temperature[4]
GHS Hazard Statements	H315: Causes skin irritation, H319: Causes serious eye irritation
GHS Precautionary Statements	P264, P280, P302+P352, P305+P351+P338, P332+P313, P337+P313

II. Operational Plan: Step-by-Step Handling Procedures

This section details the necessary steps for the safe handling of **1-Bromoeicosane** from receipt to disposal.

1. Receiving and Storage

- **Inspection:** Upon receipt, visually inspect the container for any damage or leaks.
- **Labeling:** Ensure the container is clearly labeled with the chemical name, CAS number (4276-49-7), and appropriate hazard warnings.
- **Storage:** Store in a tightly closed container in a dry, well-ventilated area away from incompatible materials such as strong oxidizing agents.[4] Store at room temperature.

2. Personal Protective Equipment (PPE)

The following PPE is mandatory when handling **1-Bromoeicosane** to minimize exposure.

- Eye Protection: Wear chemical safety goggles or a face shield.[\[1\]](#)
- Hand Protection: Wear chemically resistant gloves (e.g., Nitrile rubber). Inspect gloves for any tears or punctures before use.
- Respiratory Protection: For operations that may generate dust, a NIOSH-approved N95 respirator is recommended.[\[1\]](#)
- Skin and Body Protection: Wear a laboratory coat, long pants, and closed-toe shoes.

3. Handling and Use

- Work Area: Conduct all handling of **1-Bromoeicosane** in a well-ventilated area, preferably within a chemical fume hood.
- Weighing: If weighing the solid, do so in a fume hood or on a balance with a draft shield to minimize the dispersion of dust.
- Spill Prevention: Use a secondary container when transporting the chemical.
- Hygiene: Wash hands thoroughly with soap and water after handling, even if gloves were worn. Do not eat, drink, or smoke in the laboratory.

4. Emergency Procedures

- Skin Contact: Immediately wash the affected area with plenty of soap and water.[\[4\]](#) If skin irritation occurs, seek medical attention.[\[4\]](#)
- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing.[\[4\]](#) If eye irritation persists, get medical attention.[\[4\]](#)
- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention.

- Ingestion: Do NOT induce vomiting. Rinse mouth with water and seek immediate medical attention.
- Spill: For a small spill, carefully sweep up the solid material, avoiding dust generation, and place it into a designated, labeled hazardous waste container.^[4] Clean the spill area with soap and water. For large spills, evacuate the area and contact your institution's Environmental Health and Safety (EHS) department.

III. Disposal Plan

Proper disposal of **1-Bromoeicosane** and its contaminated waste is crucial to prevent environmental contamination.

1. Waste Segregation

- Halogenated Waste: **1-Bromoeicosane** is a halogenated hydrocarbon. It must be disposed of in a designated hazardous waste container for halogenated solid waste.^[5]
- Do Not Mix: Never mix halogenated waste with non-halogenated waste streams.^[6]

2. Container and Labeling

- Container: Use a clearly labeled, leak-proof, and compatible container for solid waste.
- Labeling: As soon as the first item of waste is added, label the container with "Hazardous Waste," the full chemical name ("**1-Bromoeicosane**"), and the associated hazards (Irritant).

3. Disposal of Contaminated Materials

- Any materials contaminated with **1-Bromoeicosane**, such as gloves, weighing paper, or spill cleanup materials, must also be disposed of in the designated halogenated solid waste container.

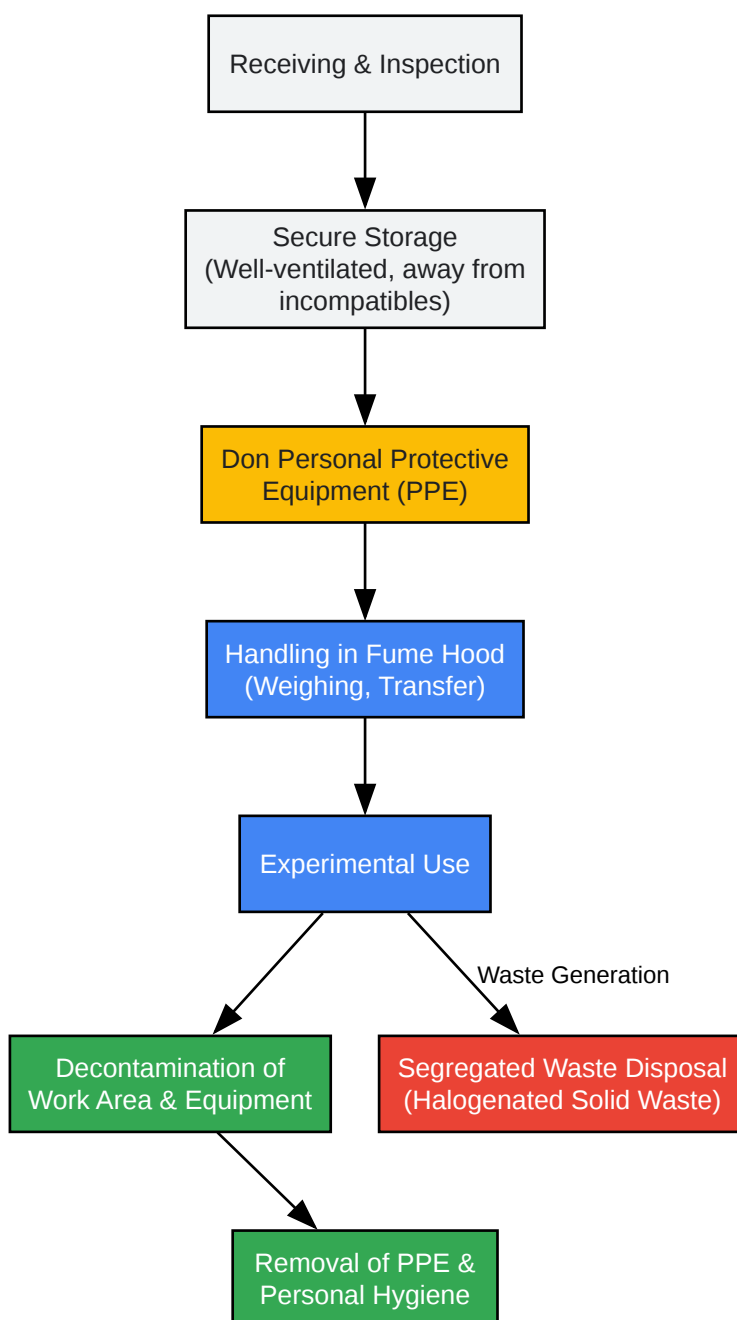
4. Waste Pickup

- Store the sealed and labeled waste container in a designated satellite accumulation area.

- Contact your institution's EHS department to arrange for the pickup and disposal of the hazardous waste in accordance with all local, state, and federal regulations.

IV. Experimental Workflow Visualization

The following diagram illustrates the standard workflow for the safe handling of **1-Bromoeicosane**.



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Caption: Workflow for Safe Handling of **1-Bromoeicosane**.

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- To cite this document: BenchChem. [Personal protective equipment for handling 1-Bromoeicosane]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1265406#personal-protective-equipment-for-handling-1-bromoeicosane]

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